

Determining Naled Insecticide Resistance in Mosquito Populations Using the CDC Bottle Bioassay

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Compound of Interest

Compound Name: *Naled*

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Application Notes and Protocols for Researchers and Drug Development Professionals

Abstract: This document provides a comprehensive guide for utilizing the Centers for Disease Control and Prevention (CDC) bottle bioassay to determine the resistance of mosquito populations to the organophosphate insecticide **Naled**. Detailed experimental protocols, data interpretation guidelines, and the biochemical basis of **Naled**'s mode of action and resistance mechanisms are presented. This information is intended for researchers, scientists, and professionals involved in vector control and insecticide development.

Introduction

Naled is an organophosphate insecticide that has been used for adult mosquito control in the United States since 1959.^{[1][2]} It functions as a fast-acting contact insecticide.^{[2][3]} The primary mode of action for **Naled**, like other organophosphates, is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects.^{[1][4]} This inhibition leads to an accumulation of the neurotransmitter acetylcholine, causing constant nerve stimulation, which results in restlessness, convulsions, paralysis, and ultimately, the death of the mosquito.^{[1][4]}

The development of insecticide resistance in mosquito populations is a significant public health concern, as it can diminish the effectiveness of vector control programs. The CDC bottle bioassay is a standardized and economical method for detecting insecticide resistance in

mosquitoes and other insects.^{[5][6]} This assay measures the time it takes for a known concentration of an insecticide to kill a sample of mosquitoes, providing an indication of their susceptibility or resistance.^[5]

Data Presentation: Naled Resistance in Culex quinquefasciatus

The following table summarizes data from a study on **Naled** resistance in Culex quinquefasciatus populations in Miami-Dade County, Florida. The CDC bottle bioassay was performed using the standard diagnostic dose of **Naled**.

Location (Miami-Dade County)	Mosquito Species	Naled Diagnostic Dose (μg/bottle)	Diagnostic Time (minutes)	Mortality at Diagnostic Time (%)	Resistance Status
Population 1	Culex quinquefasciatus	2.25	45	<90	Resistant
Population 2	Culex quinquefasciatus	2.25	45	90-97	Developing Resistance
Population 3	Culex quinquefasciatus	2.25	45	>97	Susceptible
Susceptible Colony (Reference)	Culex quinquefasciatus	2.25	45	100	Susceptible

Data is representative of findings from studies on **Naled** resistance. Specific mortality percentages for individual populations can be found in the cited literature.^{[1][7]}

Experimental Protocols

This section outlines the detailed methodology for conducting the CDC bottle bioassay to determine **Naled** resistance in mosquitoes.

Materials and Reagents

- 250 ml Wheaton glass bottles with Teflon-lined caps
- Technical grade **Naled** insecticide
- Acetone (reagent grade)
- Micropipettes and tips
- 1 ml disposable pipettes
- Aspirator for mosquito handling
- Holding cages for mosquitoes
- Timer
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Preparation of Naled Stock Solution and Treatment of Bottles

- Prepare a stock solution of **Naled**: Dissolve the appropriate amount of technical grade **Naled** in acetone to achieve a final concentration that will deliver the diagnostic dose of 2.25 µg per bottle when 1 ml of the solution is used.
- Coat the bottles:
 - Add 1 ml of the **Naled** stock solution to each 250 ml glass bottle.
 - For control bottles, add 1 ml of acetone only.
 - Cap the bottles and swirl and roll them to ensure the entire inner surface is coated.

- Uncap the bottles and let them air dry in a fume hood or well-ventilated area until all the acetone has evaporated. The bottles should not have any odor of acetone before use.

Mosquito Collection and Handling

- Mosquitoes for the bioassay can be collected from the field as adults or reared from field-collected larvae.
- Use non-blood-fed female mosquitoes, 2-5 days old.
- Provide them with a 10% sugar solution, which should be removed 4-12 hours before the assay.

Bioassay Procedure

- Introduction of Mosquitoes:
 - Using an aspirator, carefully introduce 20-25 mosquitoes into each **Naled**-coated bottle and the control bottles.
- Observation and Data Collection:
 - Start the timer immediately after introducing the mosquitoes.
 - Record the number of dead or moribund (unable to stand or fly) mosquitoes at 15-minute intervals for up to 2 hours.
 - A mosquito is considered dead or moribund if it cannot stand or maintain an upright position.
- Data Recording:
 - At each time point, record the number of dead/moribund mosquitoes for each replicate and the control.

Interpretation of Results

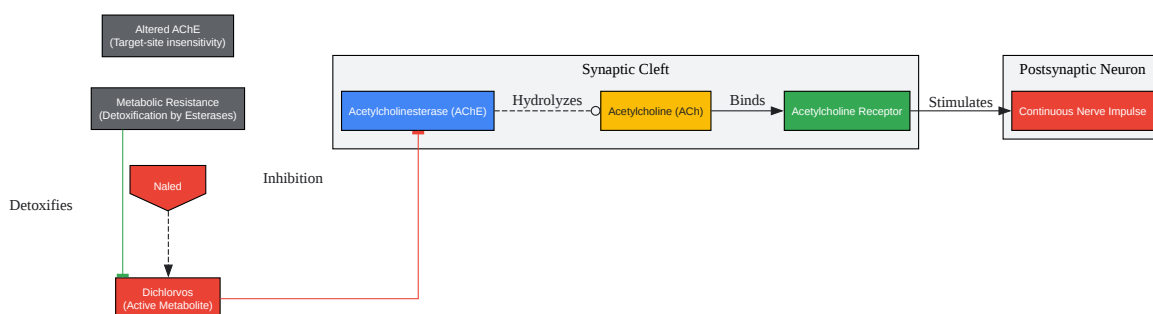
The resistance status of the mosquito population is determined based on the percentage of mortality at the species-specific diagnostic time.

- Diagnostic Dose for **Naled**: 2.25 µ g/bottle
- Diagnostic Times:
 - Aedes aegypti: 30 minutes
 - Aedes albopictus: 30 minutes
 - Culex pipiens: 45 minutes
 - Culex quinquefasciatus: 45 minutes
 - Culex tarsalis: 45 minutes
- Susceptible: ≥98% mortality at the diagnostic time.
- Developing Resistance: 90-97% mortality at the diagnostic time. Further investigation is recommended.
- Resistant: <90% mortality at the diagnostic time.

If mortality in the control bottles is greater than 10%, the assay should be discarded and repeated. If control mortality is between 3% and 10%, the mortality in the treated bottles should be corrected using Abbott's formula.[\[7\]](#)

Visualizations

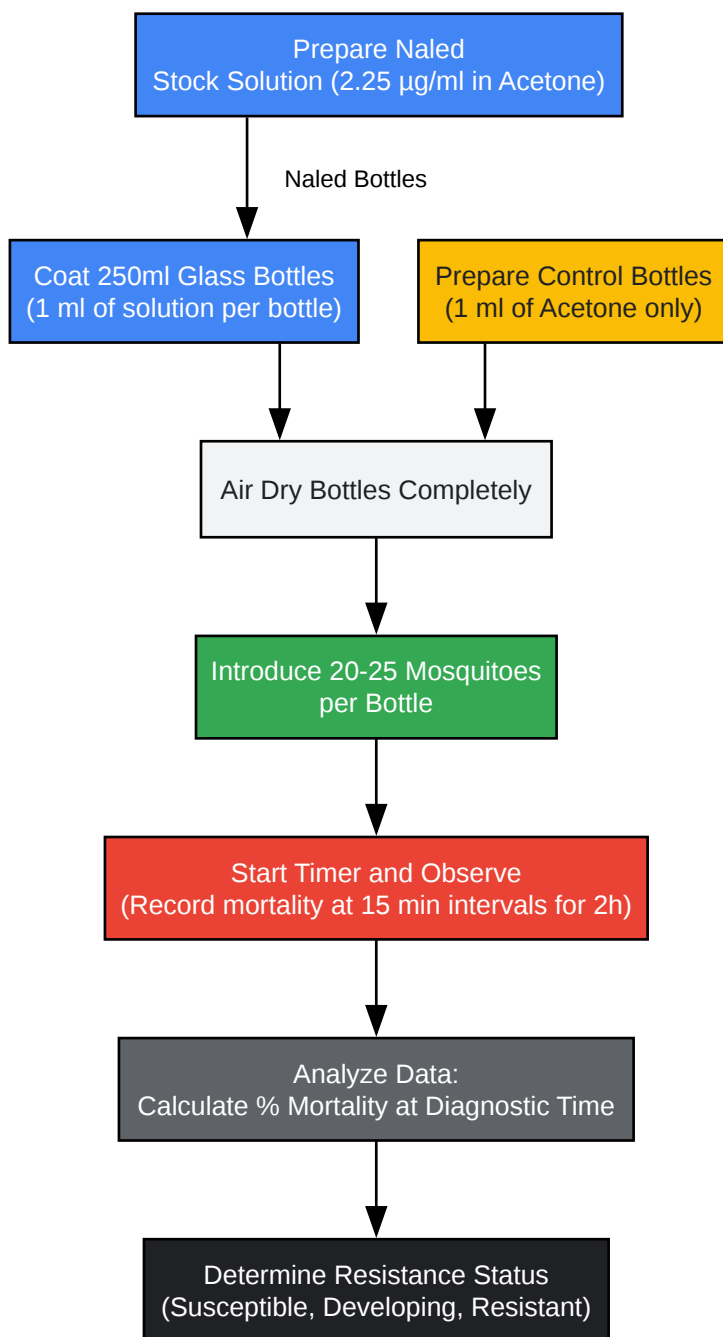
Naled's Mode of Action and Resistance Mechanisms



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Caption: **Naled**'s mode of action and mosquito resistance mechanisms.

CDC Bottle Bioassay Experimental Workflow



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Caption: Experimental workflow for the CDC bottle bioassay.

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